

Assessing the Selectivity of CCT367766: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: CCT367766

Cat. No.: B606558

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For researchers, scientists, and drug development professionals, understanding the selectivity of a chemical probe is paramount to interpreting experimental results and predicting potential therapeutic applications. This guide provides a comprehensive comparison of the selectivity of **CCT367766**, a potent pirin-targeting PROTAC (Proteolysis Targeting Chimera), with other known pirin ligands.

CCT367766 has emerged as a highly selective chemical tool for studying the function of pirin, a protein implicated in various cellular processes, including transcriptional regulation. As a PROTAC, **CCT367766** functions by inducing the degradation of pirin rather than simply inhibiting its activity. This mechanism offers a powerful approach to dissecting protein function with high specificity. This guide presents a comparative analysis of **CCT367766**'s selectivity profile against its parent molecule, CCT251236, and another class of pirin inhibitors, the CCG series.

Quantitative Selectivity and Potency Comparison

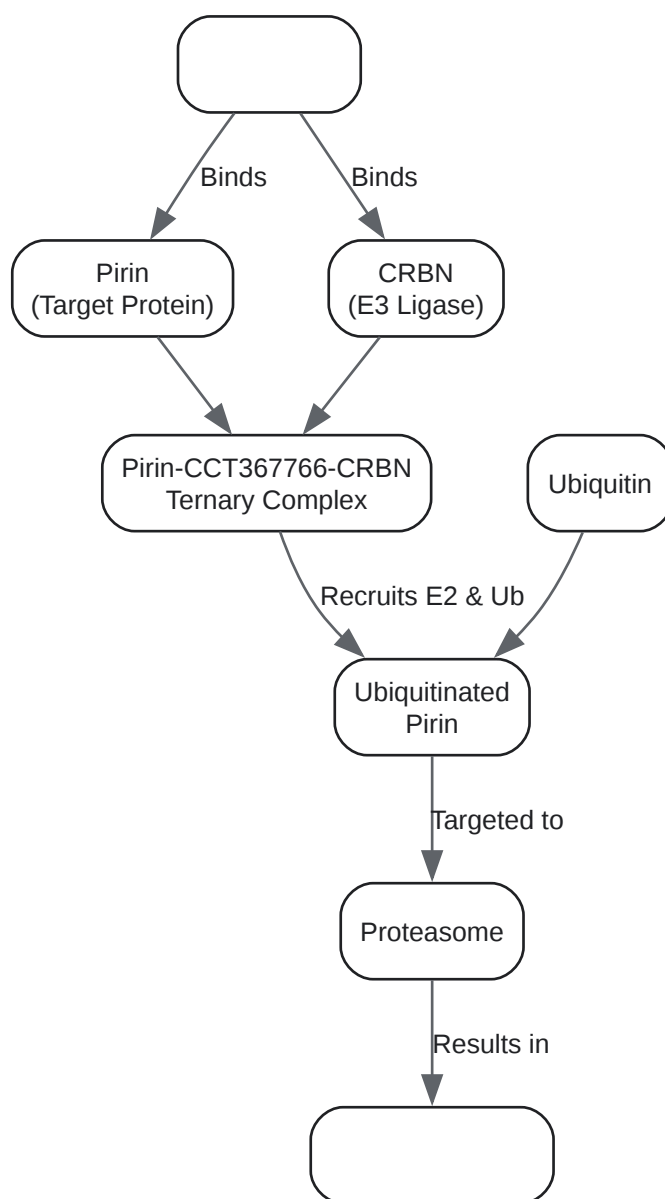
The following table summarizes the binding affinities and selectivity data for **CCT367766** and comparator compounds. This data highlights the high on-target potency of **CCT367766** for pirin and its remarkable selectivity at the proteome level.

Compound	Primary Target	Mechanism of Action	On-Target Potency (Kd)	Selectivity Profile
CCT367766	Pirin	PROTAC-mediated degradation	55 nM[1]	Highly selective; out of 8,547 quantified proteins, only pirin showed a statistically significant decrease in abundance at 50 nM in SK-OV-3 cells.[2][3]
CCT251236	Pirin	Ligand Binding	44 nM	Good selectivity profile. A KinomeScan assay against 442 kinases showed minimal off-target binding at 1 μ M. A Cerep diversity screen against 98 targets identified some off-target interactions at 10 μ M.
CCG-222740	Pirin	Ligand Binding	4.3 μ M	Selectivity not broadly profiled. An inactive analog showed minimal binding to pirin.
CCG-257081	Pirin	Ligand Binding	8.5 μ M	Selectivity not broadly profiled.

Signaling Pathway and Experimental Workflow

The diagrams below illustrate the mechanism of action of **CCT367766** and a general workflow for assessing protein degradation.

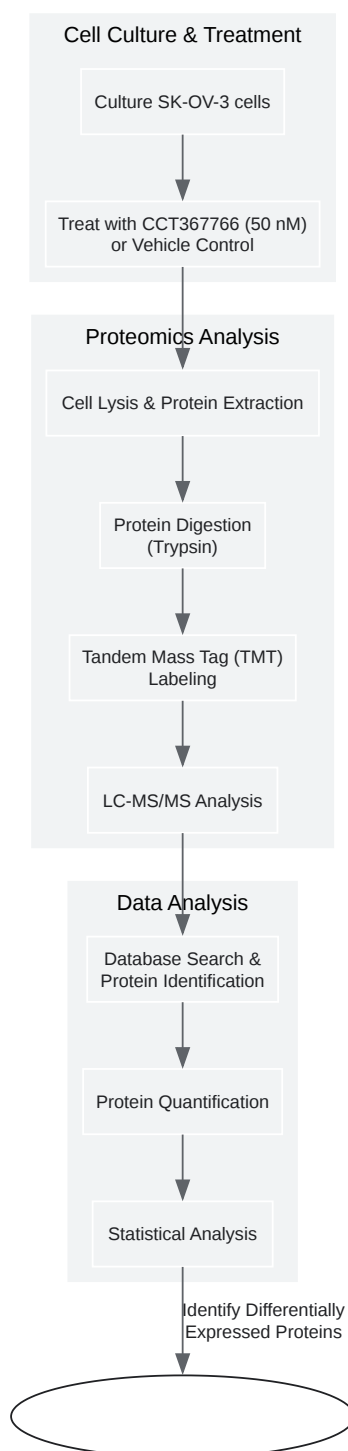
Mechanism of Action of CCT367766



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CCT367766 induces the degradation of its target protein, pirin.

Experimental Workflow for Assessing Protein Degradation



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